

Application Notes and Protocols for NSC 42834

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Compound of Interest

Compound Name: NSC 42834

Cat. No.: B1680222

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **NSC 42834**, a potent inhibitor of JAK2 autophosphorylation. The information is intended for use by researchers, scientists, and professionals in the field of drug development.

Introduction

NSC 42834 is a small molecule inhibitor of the Janus kinase 2 (JAK2) protein. It specifically targets the autophosphorylation of both wild-type JAK2 and its V617F mutant form, with an IC₅₀ value in the range of 10 to 30 μ M.[1] The JAK-STAT signaling pathway is a critical regulator of cellular processes such as proliferation, differentiation, and apoptosis.[2] Dysregulation of this pathway is implicated in various diseases, including myeloproliferative neoplasms and other cancers. **NSC 42834** serves as a valuable tool for studying the biological roles of JAK2 and for assessing the therapeutic potential of JAK2 inhibition.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **NSC 42834** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₄ N ₂ O	[3]
Molecular Weight	344.45 g/mol	[3]
CAS Number	195371-52-9	[3]
Solubility in DMF	30 mg/mL	[4]
Solubility in DMSO	20 mg/mL	[4]
Solubility in Ethanol	30 mg/mL	[4]
Solubility in Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[4]
In Vitro IC ₅₀ (JAK2 Autophosphorylation)	10 - 30 µM	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NSC 42834** in dimethyl sulfoxide (DMSO).

Materials:

- **NSC 42834** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

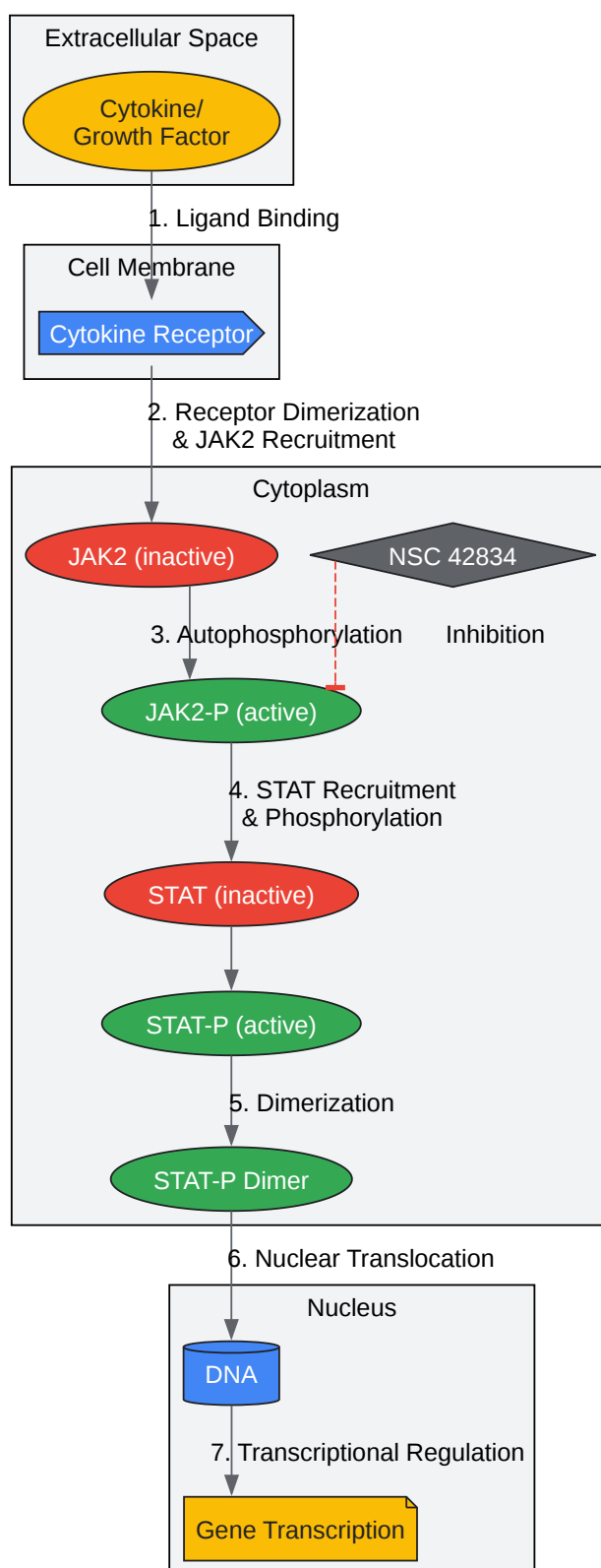
- **Equilibrate:** Allow the vial of **NSC 42834** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weigh:** Accurately weigh out the desired amount of **NSC 42834** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.44 mg of **NSC 42834** (Molecular Weight = 344.45 g/mol).
- **Dissolve:** Add the appropriate volume of DMSO to the vial containing the **NSC 42834** powder. For a 10 mM solution, if you weighed 3.44 mg, add 1 mL of DMSO.
- **Mix:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may be used to aid dissolution if necessary.
- **Sterilize (Optional):** If required for cell culture applications, filter-sterilize the stock solution using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Note on Working Solutions:

For cell-based assays, the DMSO stock solution can be further diluted in cell culture medium to the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed a level that is toxic to the cells (typically <0.5%).

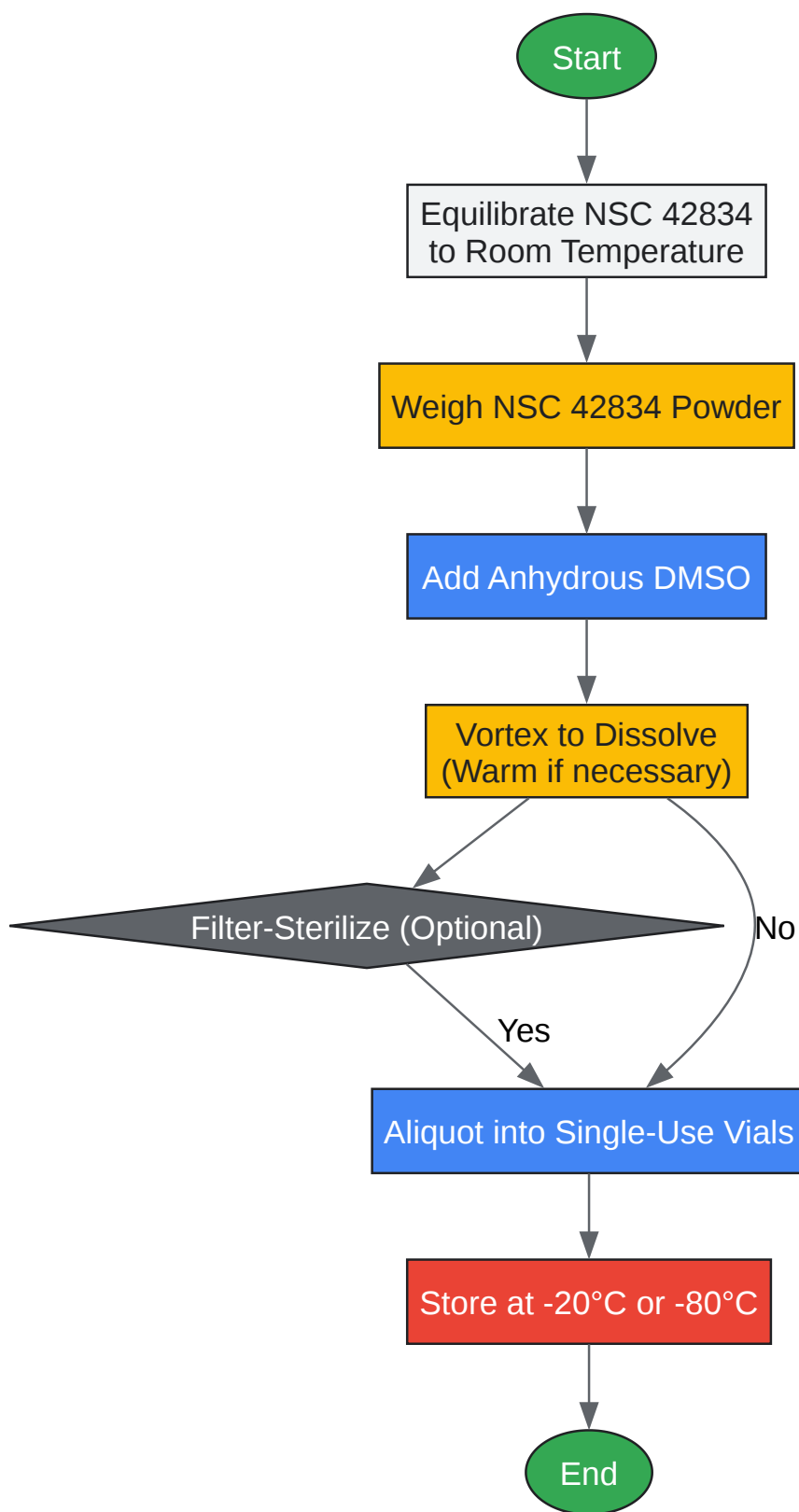
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the JAK2 signaling pathway targeted by **NSC 42834** and the experimental workflow for preparing a stock solution.



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Caption: JAK2-STAT signaling pathway and the inhibitory action of **NSC 42834**.



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Caption: Experimental workflow for preparing **NSC 42834** stock solution.

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